

D-Fructose (U-13C6) Proper Disposal & Waste Management Guide

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Compound of Interest

Compound Name: D-Fructose (U-13C6)

Cat. No.: B12404685

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Executive Summary & Safety Profile

D-Fructose (U-13C6) (CAS: 201595-65-5) is a stable isotope-labeled carbohydrate where all six carbon atoms are replaced with Carbon-13 (

C).[1] Unlike Carbon-14 (

C), Carbon-13 is non-radioactive.

This directive supersedes general "sugar disposal" protocols by integrating high-value chemical management with strict contamination control. While chemically identical to natural D-Fructose, the context of its use (metabolic flux analysis, NMR, mass spectrometry) often introduces biological or chemical co-contaminants that dictate the disposal pathway.

Safety Data Snapshot



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Waste Minimization: The First Line of Defense

Expert Insight: The primary operational failure with

C compounds is not safety, but economic waste. **D-Fructose (U-13C6)** is a high-cost reagent. Disposal should only occur when the material is chemically degraded or biologically contaminated.

Preservation Protocol:

- **Aliquot Immediately:** Upon receipt, dissolve the solid in high-purity water or buffer and aliquot into single-use volumes (e.g., 100 μ L or 1 mL) to prevent freeze-thaw degradation.
- **Sterile Filtration:** Filter sterilize (0.22 μ m) aqueous stocks to prevent microbial growth, which consumes the label and ruins the isotopic purity.
- **Labeling:** Clearly mark vials as "13C-Stable Isotope" to distinguish from cheap natural fructose, preventing accidental disposal.

Disposal Decision Matrix

The disposal method is determined not by the fructose itself, but by what it is mixed with. Use the following logic flow to determine the correct waste stream.

Scenario A: Pure Solid or Aqueous Solution (Non-Contaminated)

Context: Expired dry stock or leftover sterile buffer solutions.

- Hazard: None.
- Protocol:
 - Liquids: Solutions containing only **D-Fructose (U-13C6)**, water, and non-hazardous salts (PBS) may be disposed of via the sanitary sewer (sink drain) with copious water flushing, provided local municipal codes permit sugar disposal (BOD limits).
 - Solids: Pure solid waste should be double-bagged. Deface the original label to remove chemical identification. Place in the laboratory General Waste (Trash).
 - Best Practice: Many institutions prefer routing all chemical powders through the Non-Hazardous Chemical Waste stream to avoid custodial confusion. Check your facility's specific policy.

Scenario B: Metabolomics/Extraction Waste (Solvent Contaminated)

Context: Samples extracted for LC-MS using methanol, acetonitrile, or chloroform.

- Hazard: Flammable, Toxic (due to solvents).
- Protocol:
 - Do NOT pour down the drain.^{[2][3]}
 - Collect in a Solvent Waste Container (e.g., HDPE carboy).
 - Label the tag with the primary solvent (e.g., "Methanol 80%, Water 20%, Trace Carbohydrates").
 - The

C content is irrelevant to the safety classification here; the solvent dictates the hazard.

Scenario C: Cell Culture Waste (Biological Contaminated)

Context: Media supernatant or cell pellets containing

C-Fructose.

- Hazard: Biohazard (BSL-1 or BSL-2).
- Protocol:
 - Liquid Media: Add bleach (sodium hypochlorite) to a final concentration of 10% (v/v). Allow to sit for 30 minutes. Dispose of down the sink with water.
 - Solid/Plasticware: Collect in Red Biohazard Bags. Autoclave at 121°C, 15 psi for 30-60 minutes before disposal as regular trash.

Visual Decision Tree (DOT Diagram)



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Figure 1: Logic flow for determining the correct disposal pathway based on co-contaminants.

Regulatory & Compliance Reference

When documenting disposal for Environmental Health & Safety (EHS) audits, use the following classifications:

- RCRA Status (USA): Not listed as a hazardous waste (40 CFR 261).
- Radioactive Status: Exempt. (Note: Do not use "Radioactive" stickers on waste containers, as this triggers unnecessary and costly radiation safety protocols).
- TSCA Status: Listed on the TSCA inventory.

Critical Note on "Dilution": While aqueous disposal is chemically safe, "dilution as the solution to pollution" is increasingly restricted. If you have large quantities (>500g), contact your institution's hazardous waste vendor for pickup as "Non-Regulated Chemical Waste" rather than using the drain.

References

- National Institutes of Health (NIH). (2024). Prudent Practices in the Laboratory: Management of Waste. NCBI Bookshelf. Retrieved from [\[Link\]](#)
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